

GDC-0623 Stock Solution: Preparation and Storage Protocols

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Compound of Interest

Compound Name: GDC-0623

Cat. No.: B612207

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Application Note

GDC-0623 is a potent and selective, ATP-uncompetitive inhibitor of MEK1 (mitogen-activated protein kinase kinase 1) with a K_i (inhibitor constant) of 0.13 nM.^{[1][2][3][4][5]} It is a crucial tool for researchers studying the RAS/RAF/MEK/ERK signaling pathway, which is frequently dysregulated in various cancers.^{[1][4]} Proper preparation and storage of **GDC-0623** stock solutions are critical for ensuring its stability and the reproducibility of experimental results. This document provides detailed protocols for the preparation and storage of **GDC-0623** stock solutions for in vitro research applications.

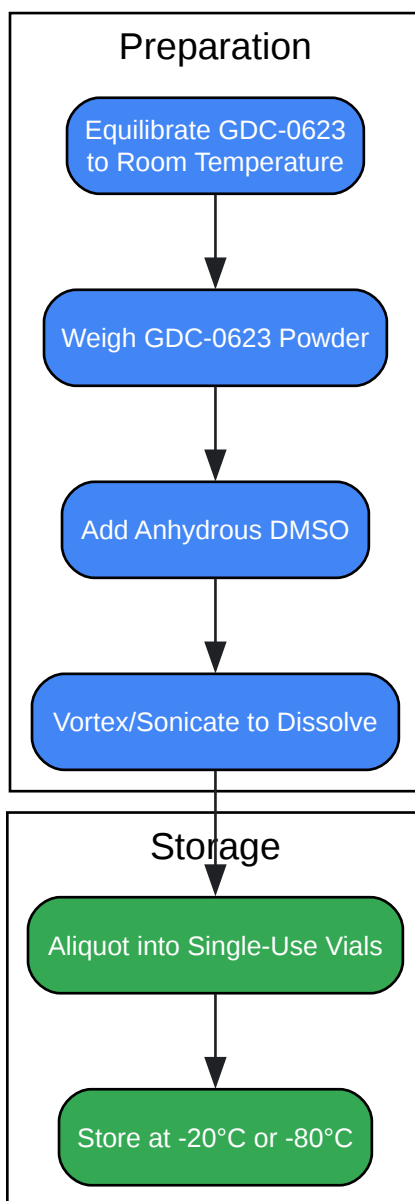
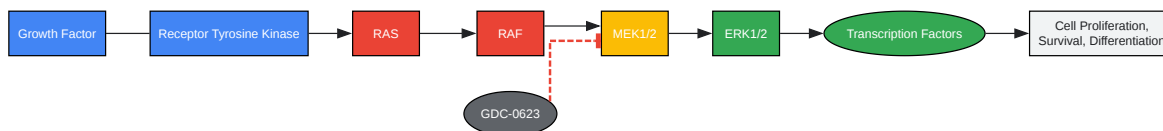
Data Presentation

A summary of the key quantitative data for **GDC-0623** is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	456.21 g/mol	[2][3][4][5]
CAS Number	1168091-68-6	[1][2][5][6]
Appearance	Light yellow to gray solid	[2]
Solubility in DMSO	≥16.85 mg/mL (≥36.9 mM) to 91 mg/mL (199.46 mM). Use of fresh, moisture-free DMSO is recommended for optimal solubility.[3][5]	[1][2][3][5][6][7]
Solubility in Ethanol	≥2.69 mg/mL (≥5.89 mM) to 6.0 mg/mL (13.15 mM). Sonication may be required to aid dissolution.[1][3]	[1][3][5][6][7]
Solubility in Water	Insoluble or very slightly soluble.	[3][5][7]

Signaling Pathway

GDC-0623 is a highly specific inhibitor of MEK1, a key kinase in the MAPK/ERK signaling cascade. The diagram below illustrates the canonical RAS/RAF/MEK/ERK pathway and the point of inhibition by **GDC-0623**.



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- To cite this document: BenchChem. [GDC-0623 Stock Solution: Preparation and Storage Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612207#gdc-0623-stock-solution-preparation-and-storage]

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